

# Technical Support Center: Addressing Stress Cracking in Low Durometer Tecoflex™ Grades

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## Compound of Interest

Compound Name: Tecoflex

Cat. No.: B1226596

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This guide provides researchers, scientists, and drug development professionals with essential information and troubleshooting advice to mitigate and understand environmental stress cracking (ESC) in low durometer **Tecoflex™** thermoplastic polyurethanes (TPUs).

## Frequently Asked Questions (FAQs)

**Q1: What is environmental stress cracking (ESC) and why is it a concern for low durometer Tecoflex™?**

Environmental stress cracking is a type of premature brittle failure that can occur in plastics.[1] [2] It is caused by the combined action of tensile stress and a chemical agent.[1][2] Low durometer (softer) **Tecoflex™** grades, like other amorphous polymers, can be susceptible to ESC. This is a significant concern in medical and pharmaceutical applications where device integrity is critical, as cracking can lead to leaks, device failure, and compromised sterility.[3]

**Q2: What are the primary causes of stress cracking in Tecoflex™ tubing and components?**

Stress cracking in **Tecoflex™** is typically initiated by a combination of three factors:

- **Tensile Stress:** This can be residual stress from processing (e.g., injection molding, extrusion) or applied stress from the design of the device (e.g., bends in tubing, press-fits).[3]
- **Chemical Exposure:** Contact with certain chemicals, even those that do not chemically degrade the polymer, can initiate stress cracking.[3][4]

- Time and Temperature: The process of stress cracking can occur over time, and elevated temperatures can accelerate it.[5]

Q3: Which chemicals are known to potentially cause stress cracking in polyurethanes like **Tecoflex™**?

While a specific chemical resistance chart for all low durometer **Tecoflex™** grades is not publicly available, general chemical compatibility for polyurethanes can provide guidance. Certain classes of chemicals are more likely to induce ESC. These include:

- Alcohols (e.g., Isopropyl alcohol)[3]
- Plasticizers (migrating from other polymers like PVC)[6]
- Certain oils and lubricants[4]
- Some cleaning agents and disinfectants[4]

It is crucial to perform compatibility testing with any chemical that will come into contact with the **Tecoflex™** component under end-use conditions.

## Troubleshooting Guide

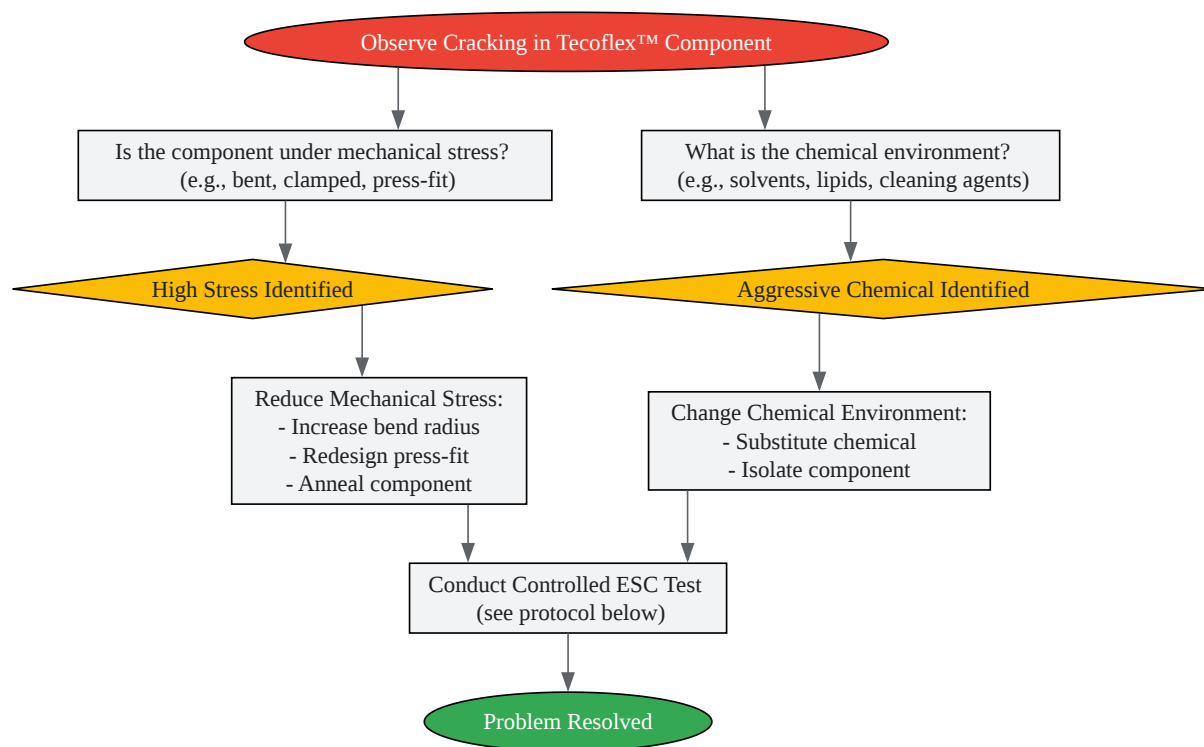
Problem: My **Tecoflex™** tubing is showing fine cracks or crazing after being in contact with another component or fluid.

This is a classic sign of environmental stress cracking. Follow these troubleshooting steps:

- Isolate the variables:
  - What chemicals has the tubing been exposed to?
  - Is the tubing under any physical stress (bent, stretched, clamped)?
  - What is the temperature of the environment?
- Review the chemical environment:

- Consult the general chemical compatibility chart for polyurethanes (see Table 1).
- If the chemical is known to be aggressive towards polyurethanes, consider material substitution or protecting the **Tecoflex**<sup>™</sup> from exposure.
- Assess the mechanical stress:
  - Are there sharp bends in the tubing? Can the bend radius be increased?
  - Are components being press-fit, creating hoop stress?
  - Are there residual stresses from processing? Annealing the component might be an option, but consult processing guidelines.
- Conduct a controlled experiment:
  - Use the experimental protocol outlined below to test the susceptibility of your **Tecoflex**<sup>™</sup> grade to the specific chemical and stress conditions.

## Troubleshooting Workflow for Stress Cracking



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Caption: Troubleshooting workflow for diagnosing and addressing stress cracking.

## Data Presentation

Table 1: General Chemical Compatibility of Polyurethanes

Disclaimer: This table provides general guidance for polyurethanes. The chemical resistance of specific low durometer **Tecoflex™** grades may vary. It is imperative to conduct testing under end-use conditions to confirm compatibility.

Chemical Class	Reagent Example	General Compatibility
Acids (dilute)	Acetic Acid (10%)	Good
Acids (strong)	Nitric Acid (conc.)	Not Recommended
Alcohols	Isopropyl Alcohol	Limited to Poor
Ethanol	Fair	Fair
Aldehydes	Formaldehyde	
Bases (dilute)	Sodium Hydroxide (10%)	Good
Bases (strong)	Sodium Hydroxide (conc.)	Not Recommended
Esters	Ethyl Acetate	Not Recommended
Ethers	Diethyl Ether	Not Recommended
Hydrocarbons (aliphatic)	Hexane	Good
Hydrocarbons (aromatic)	Toluene, Xylene	Not Recommended
Ketones	Acetone, MEK	Not Recommended
Oils & Greases	Mineral Oil	Good
Oxidizing Agents	Hydrogen Peroxide (30%)	Fair to Poor
Water	Deionized Water	Excellent

#### Compatibility Ratings:

- Good/Excellent: Little to no effect.
- Fair: Some effect, testing is recommended.
- Limited/Poor: Significant effect, not recommended for continuous exposure.
- Not Recommended: Severe effect.

## Experimental Protocols

## Protocol: Bent Strip Method for Evaluating Environmental Stress Cracking

This protocol is a common method for assessing the ESC resistance of a polymer in the presence of a specific chemical agent.

1. Objective: To determine the susceptibility of a low durometer **Tecoflex™** grade to stress cracking when exposed to a specific chemical under a constant strain.

2. Materials:

- **Tecoflex™** test specimens (e.g., 50mm x 10mm x 2mm molded strips).
- Test chemical/fluid.
- Constant-radius strain jigs (can be custom-made to induce a specific strain level).
- Controlled temperature environment (e.g., oven or incubator).
- Magnifying glass or low-power microscope.

3. Methodology:

- Specimen Preparation:
  - Ensure all test specimens are processed under the same conditions to minimize variability in residual stress.
  - Clean the specimens with a non-aggressive cleaner (e.g., deionized water) and dry them thoroughly.
  - Visually inspect each specimen for any pre-existing flaws or cracks.
- Applying Strain:
  - Securely fasten each test specimen into a strain jig. The jig should bend the specimen to a fixed radius, inducing a known tensile strain on the outer surface.

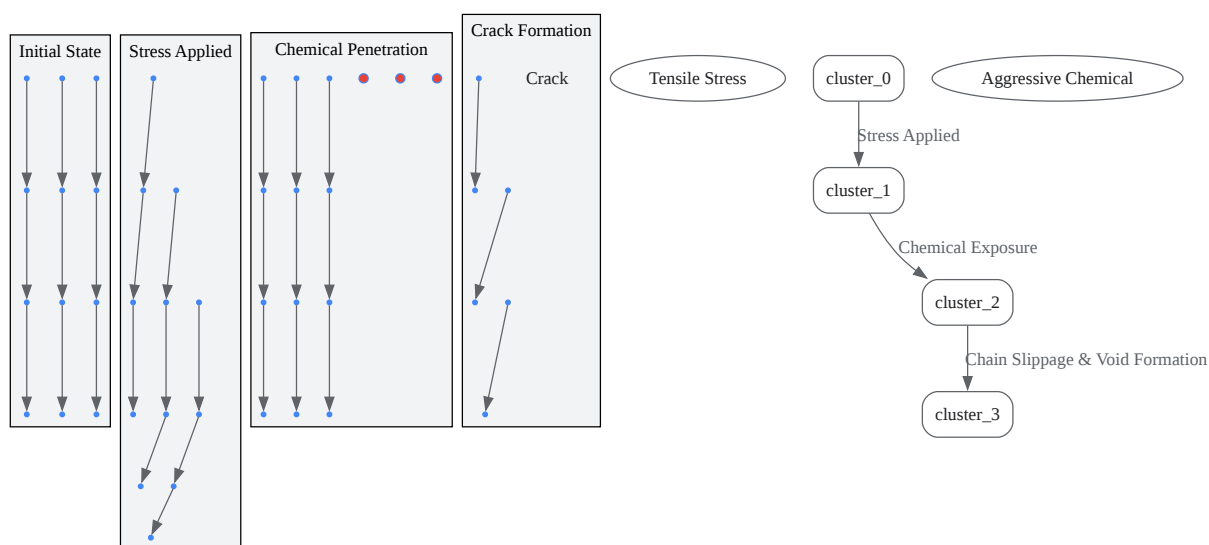
- Prepare a set of control specimens that are bent in the jigs but not exposed to the chemical.
- Chemical Exposure:
  - Place the jigged specimens in a sealed container with the test chemical, ensuring the surface under tension is fully exposed. This can be done by immersion or by applying a saturated cloth.
  - Place the control specimens in a separate container without the test chemical.
- Incubation:
  - Place the containers in a controlled temperature environment that simulates the intended use conditions.
  - Set a predetermined time for the test (e.g., 24, 48, 72 hours).
- Inspection and Evaluation:
  - At regular intervals, remove the specimens and visually inspect the surface under tension for any signs of crazing or cracking using a magnifying glass or microscope.
  - Record the time to the first appearance of cracks for each specimen.
  - At the end of the test period, compare the chemically exposed specimens to the control specimens.

#### 4. Data Analysis:

- Report the number of specimens that cracked and the time to cracking.
- A shorter time to cracking indicates a higher susceptibility to ESC under the tested conditions.

## Visualization of ESC Mechanism

The following diagram illustrates the mechanism of environmental stress cracking at the molecular level.



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